

# Synthesis and Characterization of 4-Hydrazinyl-2-phenylquinazoline: A Technical Guide

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## Compound of Interest

Compound Name: 4-hydrazinyl-2-phenylquinazoline

Cat. No.: B1315410

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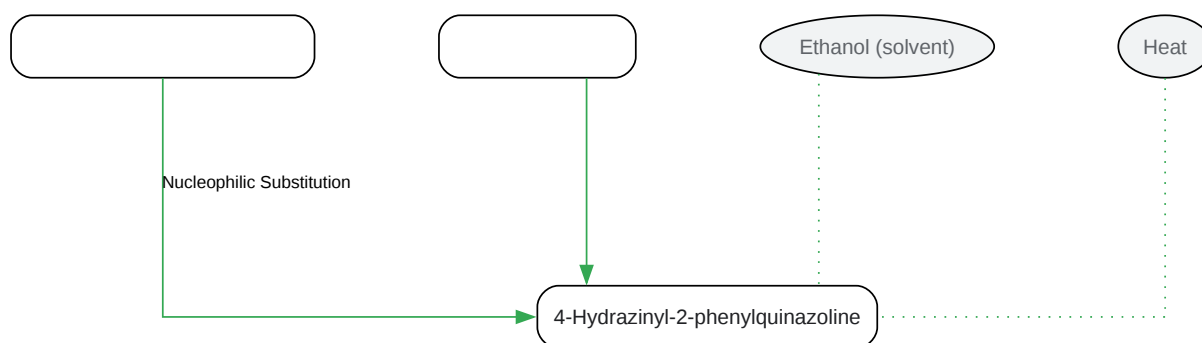
This technical guide provides a comprehensive overview of the synthesis and characterization of **4-hydrazinyl-2-phenylquinazoline**, a key intermediate in the development of various biologically active compounds. This document details the synthetic protocol, purification methods, and available analytical data to support researchers in the fields of medicinal chemistry and drug discovery.

## Synthesis

The principal route for the synthesis of **4-hydrazinyl-2-phenylquinazoline** involves the nucleophilic substitution of a chlorine atom in the precursor, 4-chloro-2-phenylquinazoline, with hydrazine.

## Synthetic Pathway

The reaction proceeds via a nucleophilic aromatic substitution mechanism, where the lone pair of electrons on the nitrogen atom of hydrazine hydrate attacks the electron-deficient C4 position of the quinazoline ring. The subsequent loss of a chloride ion yields the desired product.



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Caption: Synthetic pathway for **4-hydrazinyl-2-phenylquinazoline**.

## Experimental Protocol

Materials:

- 4-chloro-2-phenylquinazoline
- Hydrazine hydrate (80% solution)
- Ethanol
- Deionized water

Procedure:

- A solution of 4-chloro-2-phenylquinazoline (1.0 g, 3.9 mmol) is prepared in ethanol (20 mL).
- To this solution, hydrazine hydrate (excess) is added dropwise with stirring.
- The reaction mixture is heated to reflux and maintained at this temperature for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After completion of the reaction, the mixture is cooled to room temperature.

- The precipitated solid is collected by filtration.
- The crude product is washed with cold water to remove any unreacted hydrazine hydrate and other water-soluble impurities.
- The solid is then dried under vacuum.
- For further purification, the crude product can be recrystallized from a suitable solvent such as ethanol or acetonitrile to yield pure **4-hydrazinyl-2-phenylquinazoline**.

## Characterization

The structural confirmation and purity of the synthesized **4-hydrazinyl-2-phenylquinazoline** are established through various analytical techniques.

## Physical Properties and Elemental Analysis

Parameter	Value
Appearance	White to off-white solid
Melting Point	240–243 °C[1]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>4</sub>
Molecular Weight	236.27 g/mol
Elemental Analysis	Found (%): C, 66.13; H, 4.36; N, 22.03[1]

## Spectroscopic Data

<sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy:[1]

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
9.61	br. s	1H	-NH-
8.52	d	2H	Phenyl-H
8.21	dd	1H	Quinazoline-H8
7.56	dd	1H	Quinazoline-H5
7.44	m	3H	Phenyl-H
4.76	br. s	2H	-NH <sub>2</sub>

<sup>13</sup>C Nuclear Magnetic Resonance (NMR) Spectroscopy:

Specific experimental <sup>13</sup>C NMR data for **4-hydrazinyl-2-phenylquinazoline** was not explicitly found in the reviewed literature.

Infrared (IR) Spectroscopy:

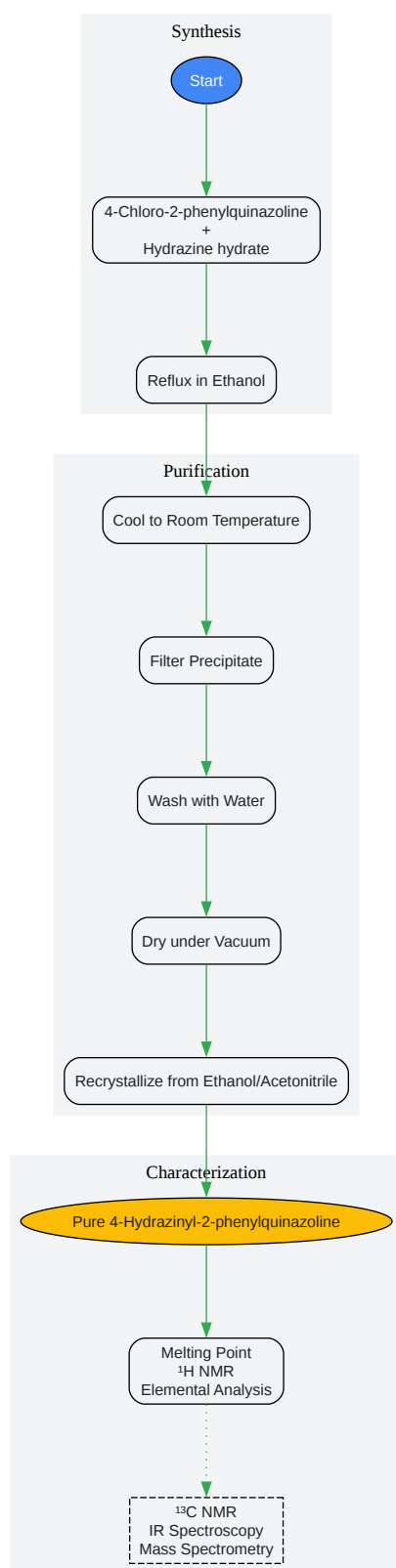
Detailed experimental IR data with specific peak assignments for **4-hydrazinyl-2-phenylquinazoline** was not available in the searched literature. However, characteristic peaks would be expected for N-H stretching (around 3200-3400 cm<sup>-1</sup>), C=N stretching (around 1620 cm<sup>-1</sup>), and aromatic C-H and C=C stretching.

Mass Spectrometry (MS):

Explicit mass spectrometry data for **4-hydrazinyl-2-phenylquinazoline** was not found in the reviewed literature. The expected molecular ion peak [M]<sup>+</sup> would be at m/z 236.

## Logical Workflow for Synthesis and Characterization

The overall process from starting materials to a fully characterized product follows a logical sequence of synthesis, purification, and analysis.



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Caption: Workflow from synthesis to characterization.

## Conclusion

This technical guide outlines the established synthesis and available characterization data for **4-hydrazinyl-2-phenylquinazoline**. While a robust protocol for its preparation and primary characterization exists, there is an opportunity for further analytical studies to provide a complete spectroscopic profile, including  $^{13}\text{C}$  NMR, IR, and mass spectrometry data. The information provided herein serves as a valuable resource for researchers utilizing this versatile chemical intermediate in their drug discovery and development endeavors.

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## References

- 1. researchgate.net [researchgate.net]
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